

Spectroscopic Characterization of Methylsilanol Ascorbate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Methylsilanol ascorbate*

CAS No.: *187991-39-5*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic characterization of **methylsilanol ascorbate**, a stable, water-soluble derivative of Vitamin C. This document is intended for researchers, scientists, and professionals in drug development who are interested in the analytical methodologies and biological significance of this compound. By combining the antioxidant and collagen-boosting properties of ascorbic acid with the benefits of organic silicon, **methylsilanol ascorbate** presents a compelling subject for further investigation in dermatological and pharmaceutical applications.

Introduction

Methylsilanol ascorbate, with the chemical formula $C_7H_{12}O_8Si$, is an ester of ascorbic acid and methylsilanol.[1][2] This modification enhances the stability of Vitamin C, a notoriously unstable molecule, while potentially augmenting its biological activity through the synergistic effects of organic silicon.[3] This guide details the analytical techniques for its characterization, focusing on spectroscopic methods, and explores its putative mechanisms of action through relevant signaling pathways.

Spectroscopic Analysis

Comprehensive spectroscopic analysis is crucial for the structural elucidation and quality control of **methylsilanol ascorbate**. The following sections detail the expected outcomes from Fourier-Transform Infrared (FTIR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The analysis of a closely related compound, Ascorbyl Methylsilanol Pectinate (AMP), provides insight into the characteristic vibrational bands expected for **methylsilanol ascorbate**, particularly for the hydroxyl, carbonyl, and silanol groups.^[4]

Table 1: FTIR Spectroscopic Data for Ascorbyl Methylsilanol Pectinate (AMP)^[4]

Wavenumber (cm ⁻¹)	Assignment	Description
3243.14	$\nu(\text{OH})$	O-H stretching vibration, indicative of hydroxyl groups.
1644.54	$\nu(\text{C=O})$	C=O stretching vibration, characteristic of the lactone ring in the ascorbate moiety.
1160.58	$\nu(\text{Si-OH})$	Si-OH stretching vibration, confirming the presence of the silanol group.
760.70	$\delta(\text{OH})$	O-H angular deformation.

Note: This data is for Ascorbyl Methylsilanol Pectinate (AMP) and is presented as a close proxy for **methylsilanol ascorbate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of the atoms within a molecule. Although specific experimental NMR data for **methylsilanol ascorbate** is not readily available in the cited literature, a hypothetical ¹H and ¹³C NMR data set

can be predicted based on the known structure and data from other ascorbic acid derivatives.

[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Predicted ^1H NMR Spectroscopic Data for **Methylsilanol Ascorbate**

Chemical Shift (ppm)	Multiplicity	Assignment
~0.2	s	Si-CH ₃
~3.5-4.0	m	H-5', H-6'
~4.5	d	H-4'
~4.9	d	H-3'
~8.3	s	3-OH
~11.0	s	2-OH

Note: This is a predicted data set. Actual chemical shifts may vary depending on the solvent and experimental conditions.

Table 3: Predicted ^{13}C NMR Spectroscopic Data for **Methylsilanol Ascorbate**

Chemical Shift (ppm)	Assignment
~ -2.0	Si-CH ₃
~60-70	C-5', C-6'
~75	C-4'
~110-120	C-2
~150-160	C-3
~170-180	C-1

Note: This is a predicted data set. Actual chemical shifts may vary depending on the solvent and experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a molecule, as well as to gain structural information from its fragmentation patterns. For **methylsilanol ascorbate** (C₇H₁₂O₈Si), the expected monoisotopic mass is approximately 252.03 g/mol .[\[2\]](#)

Table 4: Predicted Mass Spectrometry Data for **Methylsilanol Ascorbate**

m/z	Ion	Description
253.0374	[M+H] ⁺	Protonated molecular ion in positive ion mode.
251.0228	[M-H] ⁻	Deprotonated molecular ion in negative ion mode.
175	[M-Si(OH) ₂ CH ₃] ⁻	Fragment corresponding to the loss of the methylsilanol group.
115, 89	-	Further fragmentation of the ascorbate moiety. [8]

Note: This is a predicted data set. Fragmentation patterns can vary significantly with the ionization technique used.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of ascorbate derivatives.

FTIR Spectroscopy Protocol

This protocol is adapted from the analysis of Ascorbyl Methylsilanol Pectinate.[\[4\]](#)

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide (KBr) powder and pressing it into a thin, transparent disk.

- Instrument: A Bomem Spectrophotometer®, model MB-100, with Fourier transform, or an equivalent instrument.
- Analysis Parameters:
 - Spectral Range: 4000 to 400 cm^{-1}
 - Resolution: 4 cm^{-1}
- Data Acquisition: Record the infrared spectrum of the sample.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups of **methylsilanol ascorbate**.

NMR Spectroscopy Protocol (General)

This is a general protocol for obtaining ^1H and ^{13}C NMR spectra of an ascorbic acid derivative.
[\[6\]](#)

- Sample Preparation: Dissolve an appropriate amount of the sample in a deuterated solvent (e.g., D_2O , DMSO-d_6).
- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Analysis Parameters for ^1H NMR:
 - Pulse Program: Standard single-pulse experiment.
 - Number of Scans: 16-64 (depending on sample concentration).
 - Relaxation Delay: 1-5 seconds.
- Analysis Parameters for ^{13}C NMR:
 - Pulse Program: Proton-decoupled single-pulse experiment.
 - Number of Scans: 1024 or more (due to lower natural abundance of ^{13}C).
 - Relaxation Delay: 2-5 seconds.

- **Data Processing:** Process the raw data using appropriate software (e.g., MestReNova, TopSpin) by applying Fourier transformation, phase correction, and baseline correction.
- **Data Analysis:** Assign the chemical shifts to the respective protons and carbons in the molecule.

Mass Spectrometry Protocol (LC-MS, General)

This is a general protocol for the analysis of an ascorbic acid derivative by Liquid Chromatography-Mass Spectrometry (LC-MS).[8]

- **Sample Preparation:** Dissolve the sample in a suitable solvent (e.g., methanol, water) to a known concentration.
- **Instrumentation:**
 - **Liquid Chromatograph:** An HPLC or UPLC system.
 - **Mass Spectrometer:** A triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) equipped with an electrospray ionization (ESI) source.
- **Chromatographic Conditions:**
 - **Column:** A suitable reversed-phase column (e.g., C18).
 - **Mobile Phase:** A gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid.
 - **Flow Rate:** Appropriate for the column dimensions (e.g., 0.2-0.5 mL/min).
- **Mass Spectrometry Conditions:**
 - **Ionization Mode:** ESI positive and/or negative mode.
 - **Scan Mode:** Full scan for molecular weight determination and product ion scan (MS/MS) for fragmentation analysis.

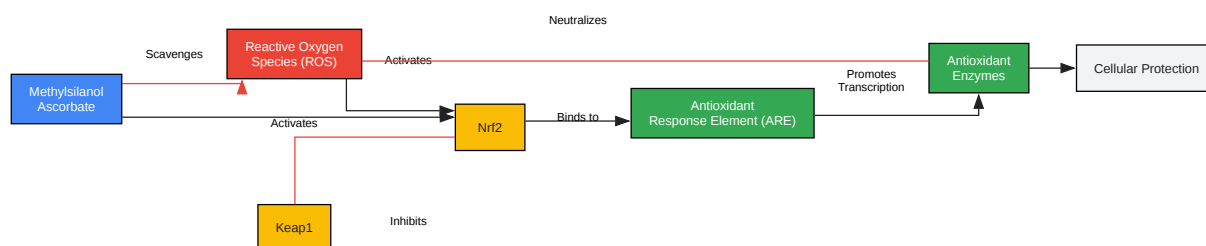
- **Data Analysis:** Determine the accurate mass of the molecular ion and analyze the fragmentation pattern to confirm the structure.

Signaling Pathways and Experimental Workflows

Methylsilanol ascorbate is believed to exert its biological effects through several signaling pathways, primarily related to its antioxidant, collagen-stimulating, and anti-inflammatory properties.

Antioxidant Signaling Pathway

As a derivative of ascorbic acid, **methylsilanol ascorbate** is expected to function as a potent antioxidant. It can directly scavenge reactive oxygen species (ROS) and may also activate endogenous antioxidant responses through the Nrf2 signaling pathway.

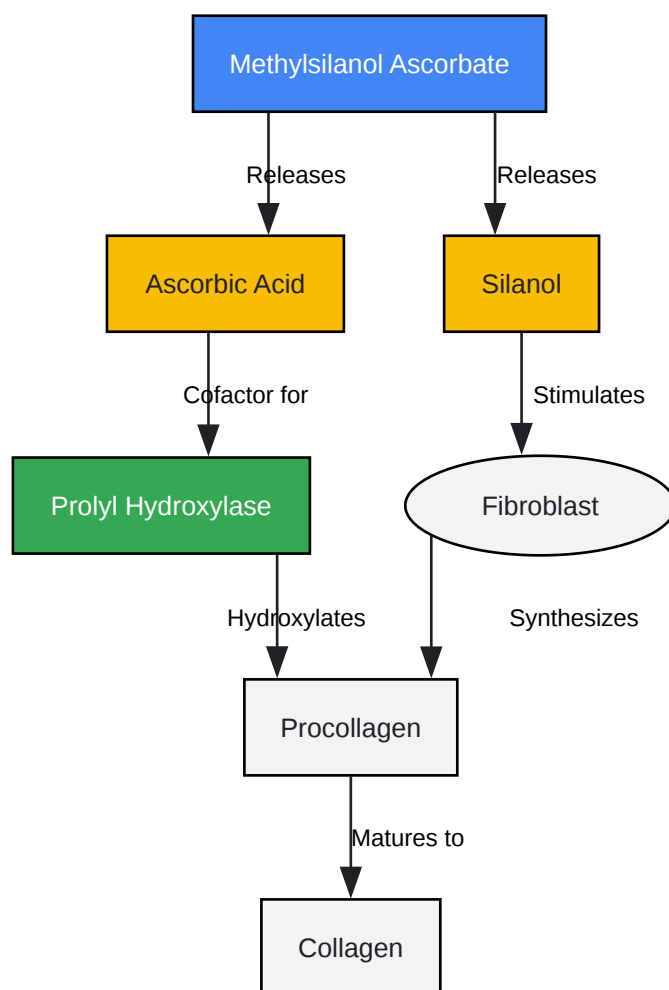


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Caption: Antioxidant signaling pathway of **methylsilanol ascorbate**.

Collagen Synthesis Signaling Pathway

The ascorbic acid moiety of **methylsilanol ascorbate** acts as a crucial cofactor for enzymes involved in collagen synthesis, while the silanol component may stimulate the production of extracellular matrix components.

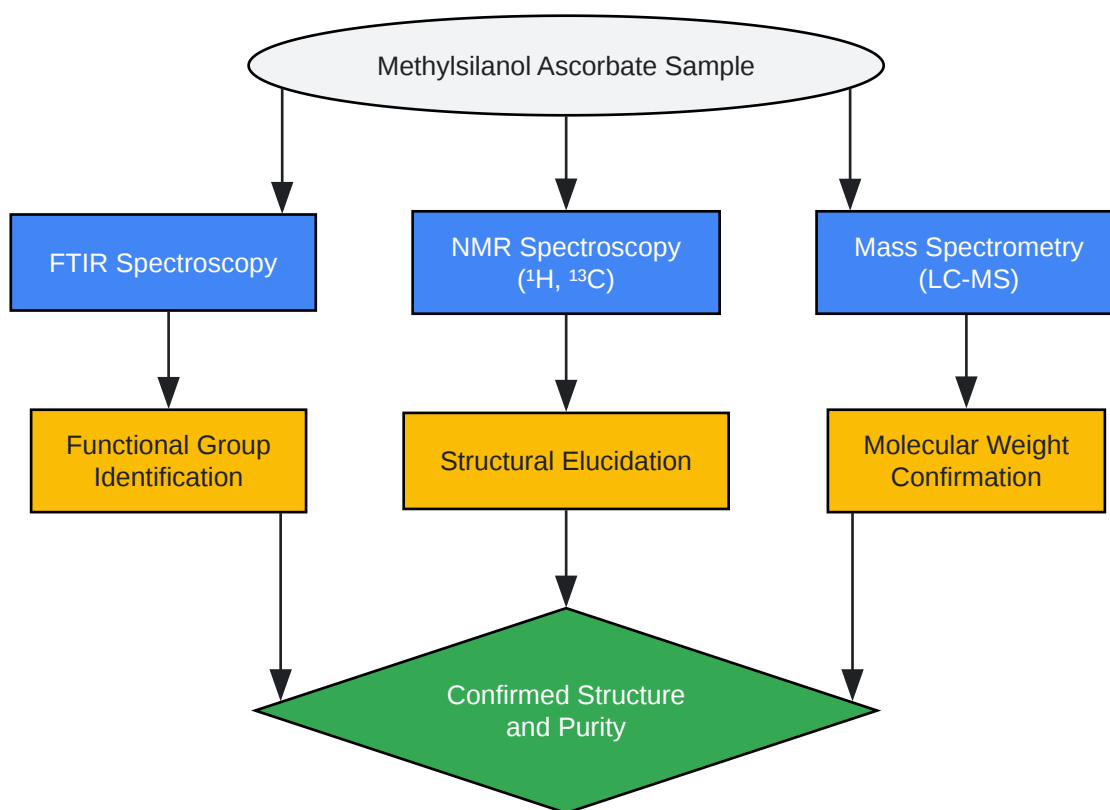


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Caption: Collagen synthesis pathway influenced by **methylsilanol ascorbate**.

Experimental Workflow for Spectroscopic Characterization

The logical flow for the complete spectroscopic characterization of **methylsilanol ascorbate** involves a series of analytical techniques to confirm its identity, structure, and purity.



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Caption: Workflow for the spectroscopic characterization of **methylsilanol ascorbate**.

Conclusion

The spectroscopic characterization of **methylsilanol ascorbate** relies on a combination of techniques including FTIR, NMR, and Mass Spectrometry to confirm its molecular structure and purity. While specific experimental data for this compound is scarce in publicly available literature, data from closely related analogs and general principles of spectroscopic analysis of ascorbic acid derivatives provide a solid foundation for its characterization. The putative signaling pathways highlight its potential as a multi-functional active ingredient with antioxidant, collagen-stimulating, and anti-inflammatory properties, making it a promising candidate for further research and development in the pharmaceutical and cosmetic industries.

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